

An In-depth Technical Guide on 4,6,8-Trimethyl-quinoline-2-thiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6,8-Trimethyl-quinoline-2-thiol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the molecular structure and weight of **4,6,8-Trimethyl-quinoline-2-thiol**. Despite its commercial availability, this specific quinoline derivative is not extensively documented in publicly available scientific literature. Consequently, this document summarizes the core molecular information and contextualizes its potential relevance within the broader class of quinoline-2-thiols, for which more extensive research exists. Due to the limited specific data, this guide will also address the current gaps in knowledge regarding its detailed experimental protocols and biological activities.

Molecular Structure and Properties

4,6,8-Trimethyl-quinoline-2-thiol is a heterocyclic organic compound featuring a quinoline core. The quinoline ring system is substituted with three methyl groups at positions 4, 6, and 8, and a thiol group at position 2.

Molecular Formula: $C_{12}H_{13}NS$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 203.3 g/mol [\[1\]](#)[\[2\]](#)

CAS Number: 568570-16-1 [\[1\]](#)[\[2\]](#)

The structure of **4,6,8-Trimethyl-quinoline-2-thiol** is illustrated below:

Caption: 2D structure of **4,6,8-Trimethyl-quinoline-2-thiol**.

Physicochemical Data Summary

A comprehensive experimental characterization of **4,6,8-Trimethyl-quinoline-2-thiol** is not readily available in the literature. The data presented below is based on supplier information and computational predictions.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ NS	[1][2]
Molecular Weight	203.3 g/mol	[1][2]
CAS Number	568570-16-1	[1][2]
Appearance	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Solubility	Not specified	-

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **4,6,8-Trimethyl-quinoline-2-thiol** are not explicitly described in peer-reviewed journals. However, general synthetic routes for quinoline-2-thiol derivatives often involve the cyclization of corresponding anilines with β -keto esters followed by thionation, or the reaction of quinoline N-oxides with a sulfur source.

Due to the lack of specific studies on **4,6,8-Trimethyl-quinoline-2-thiol**, no established experimental protocols for its use in biological or chemical assays can be provided at this time.

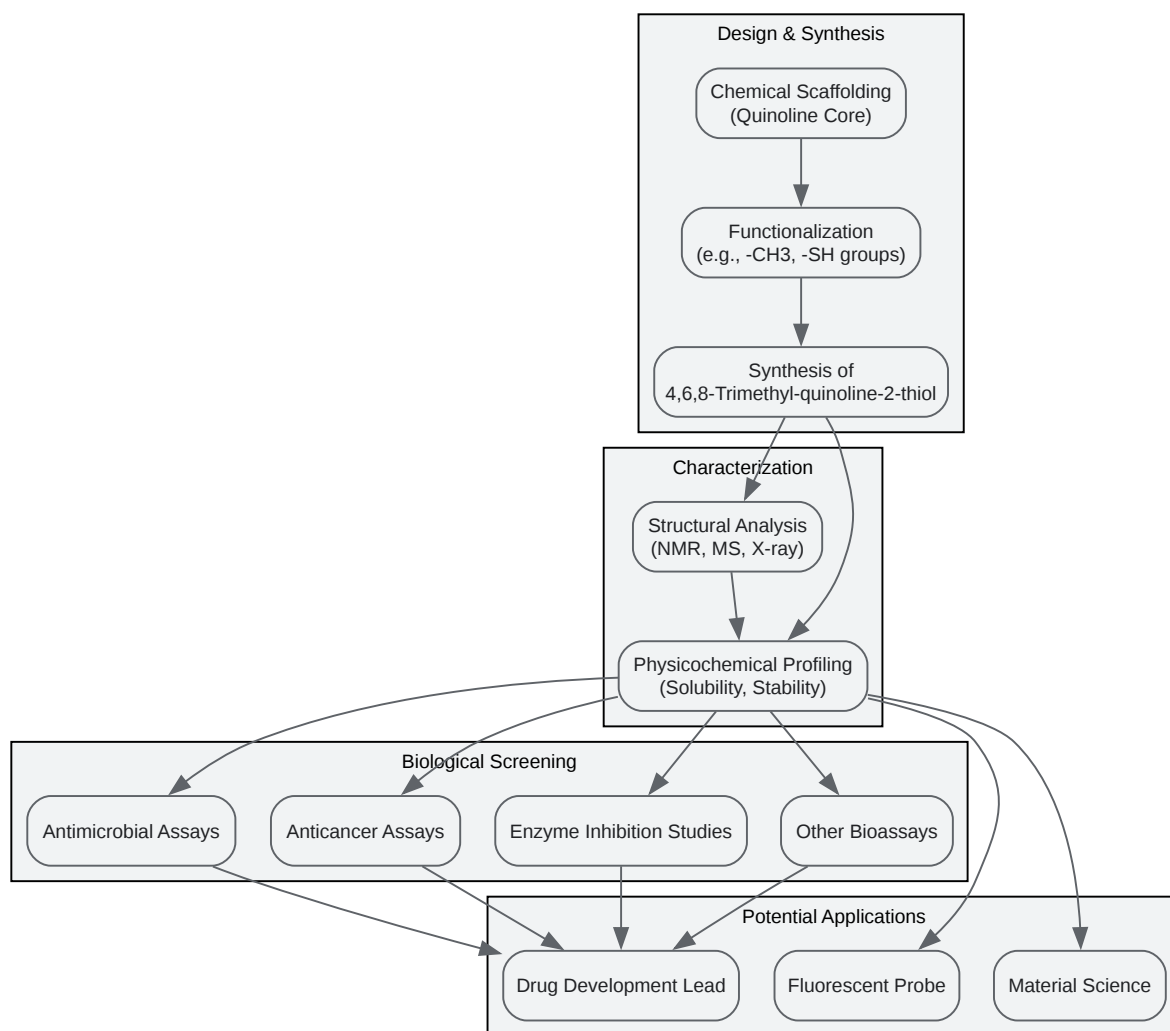
Biological Activity and Potential Applications

The biological activity of **4,6,8-Trimethyl-quinoline-2-thiol** has not been specifically reported. However, the broader class of quinoline derivatives is known for a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction of a thiol group at the 2-position can influence the molecule's metal-chelating properties and its

potential as a fluorescent sensor. Research on other quinoline-2-thiol derivatives has explored their use as fluorescent probes for detecting metal ions and pH changes.

Logical Relationship of Quinoline Derivative Research

The following diagram illustrates the general workflow and logical relationships in the research and development of novel quinoline derivatives, a process that could be applied to **4,6,8-Trimethyl-quinoline-2-thiol**.



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Caption: General workflow for quinoline derivative research.

Signaling Pathways

There is no information available in the scientific literature regarding the specific signaling pathways modulated by **4,6,8-Trimethyl-quinoline-2-thiol**. Research into the biological effects of this compound would be required to elucidate any such interactions.

Conclusion and Future Directions

4,6,8-Trimethyl-quinoline-2-thiol is a well-defined chemical entity with a known molecular structure and weight. However, a significant gap exists in the scientific literature regarding its synthesis, physicochemical properties, biological activities, and potential applications. For researchers and drug development professionals, this compound represents an unexplored area within the vast chemical space of quinoline derivatives. Future research should focus on:

- Development and publication of a robust synthetic protocol.
- Comprehensive characterization of its physicochemical properties.
- Screening for a wide range of biological activities.
- Investigation into its potential as a fluorescent sensor or metal-chelating agent.

Such studies would be invaluable in determining the potential utility of **4,6,8-Trimethyl-quinoline-2-thiol** in medicinal chemistry and material science.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 4,6,8-Trimethyl-quinoline-2-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225012#4-6-8-trimethyl-quinoline-2-thiol-molecular-structure-and-weight]

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